

Personal protective equipment for handling AC-261066

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AC-261066

Cat. No.: B1665382

[Get Quote](#)

Essential Safety and Handling Guide for AC-261066

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling, operation, and disposal of **AC-261066**, a potent and selective retinoic acid receptor beta 2 (RAR β 2) agonist. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

Chemical and Physical Properties

A summary of the key quantitative data for **AC-261066** is presented below for easy reference.

Property	Value	Source
Molecular Weight	353.41 g/mol	[1][2]
Formula	C ₁₇ H ₂₀ FNO ₄ S	[2]
Purity	≥98%	[1]
Appearance	Powder	[2]
CAS Number	870773-76-5	
Solubility	Soluble to 100 mM in DMSO and 100 mM in ethanol.	
Storage	Store at room temperature. For stock solutions, store at -20°C for up to one month or -80°C for up to six months.	[3]

Personal Protective Equipment (PPE) and Handling

Given that **AC-261066** is a potent, powdered substance intended for research use only, stringent adherence to safety protocols is mandatory to minimize exposure. The following PPE and handling procedures are based on standard laboratory practices for similar chemical compounds.

Required Personal Protective Equipment

- **Gloves:** Wear nitrile or other chemically resistant gloves at all times when handling **AC-261066**. [4] Inspect gloves for any tears or punctures before use. Change gloves immediately if they become contaminated.
- **Eye Protection:** Safety glasses with side shields or goggles are required to protect against accidental splashes or dust exposure.
- **Lab Coat:** A full-length laboratory coat should be worn to protect skin and clothing.
- **Respiratory Protection:** When handling the powdered form of **AC-261066** outside of a certified chemical fume hood or other ventilated enclosure, a NIOSH-approved respirator is

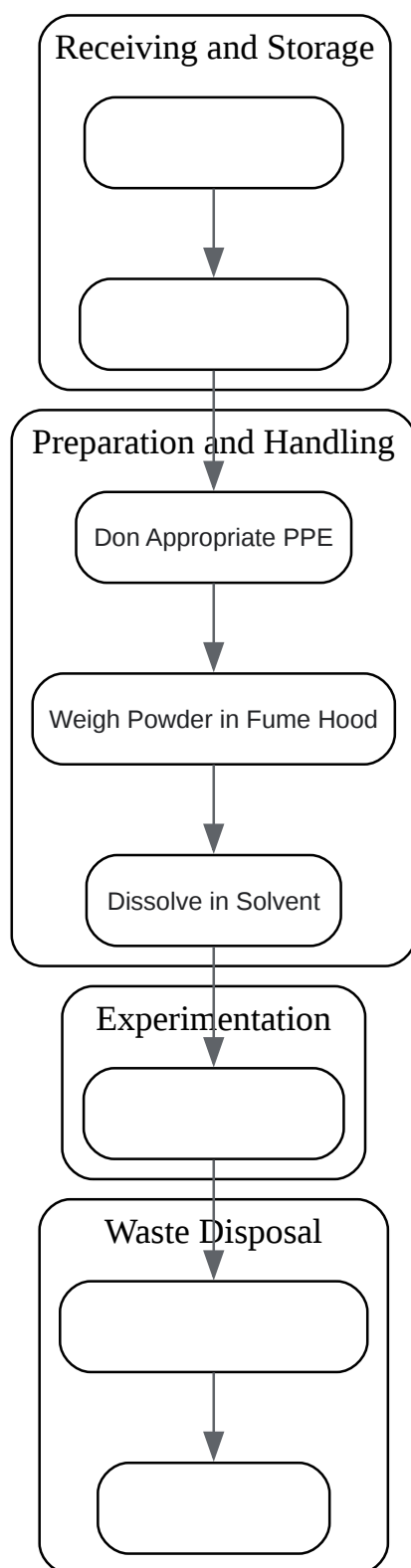
recommended to prevent inhalation of fine particles.

Handling Procedures

- **Preparation:** Before handling, ensure that the work area is clean and uncluttered. All necessary equipment, including a calibrated scale, appropriate solvents, and waste containers, should be readily accessible.
- **Weighing:** Whenever possible, weigh the powdered compound within a chemical fume hood or a ventilated balance enclosure to minimize the risk of inhalation.
- **Solution Preparation:** Prepare stock solutions in a chemical fume hood.[3] **AC-261066** is soluble in DMSO and ethanol. When dissolving, add the solvent slowly to the powder to avoid splashing.
- **General Handling:** Avoid direct contact with the skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound.

Experimental Workflow for Handling AC-261066

The following diagram illustrates a typical workflow for handling **AC-261066** from receipt to disposal.

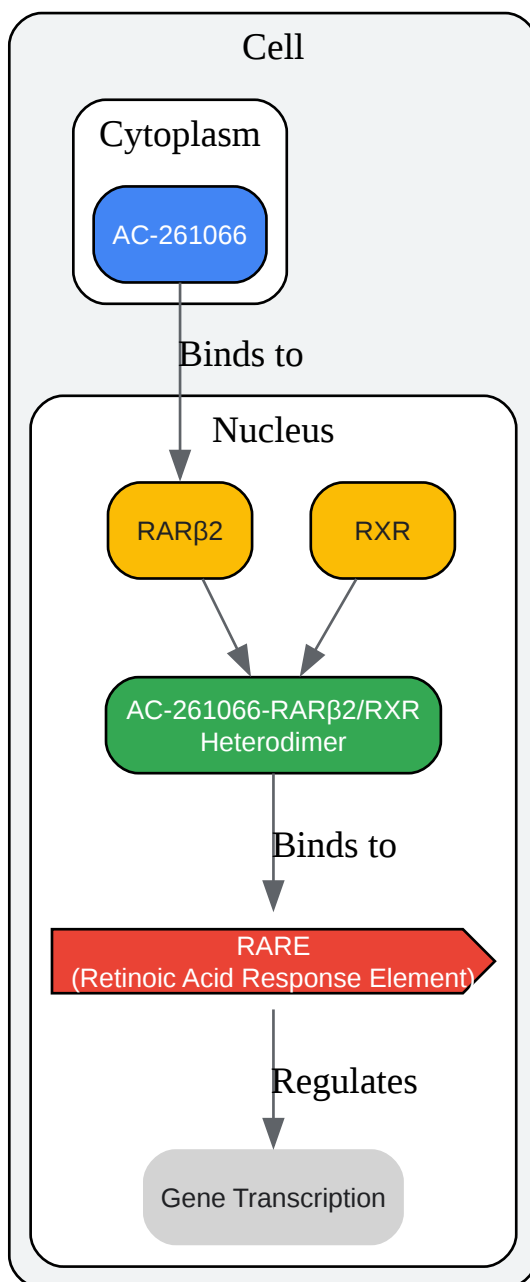


[Click to download full resolution via product page](#)

Caption: Standard workflow for handling **AC-261066** in a laboratory setting.

Signaling Pathway of AC-261066

AC-261066 is a potent agonist of the Retinoic Acid Receptor Beta 2 (RAR β 2).[1] RARs are nuclear receptors that, upon ligand binding, form heterodimers with Retinoid X Receptors (RXRs) and bind to specific DNA sequences known as Retinoic Acid Response Elements (RAREs) in the promoter regions of target genes, thereby modulating gene transcription.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AC 261066 | Retinoic Acid Receptors | Tocris Bioscience [tocris.com]
- 2. AC 261066 | CAS:870773-76-5 | Potent RAR β 2 agonist | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. publications.ashp.org [publications.ashp.org]
- To cite this document: BenchChem. [Personal protective equipment for handling AC-261066]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665382#personal-protective-equipment-for-handling-ac-261066]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com